

# In-Depth Technical Guide: Methyl 3-(4-methoxyphenyl)propionate (CAS 15823-04-8)

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## Compound of Interest

Compound Name: Methyl *p*-methoxyhydrocinnamate

Cat. No.: B096258

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## Introduction

This technical guide provides a comprehensive overview of the chemical compound identified by CAS number 15823-04-8, which is Methyl 3-(4-methoxyphenyl)propionate. This document will detail its chemical structure, physicochemical properties, and available experimental data. It is important to note that while the CAS number 15823-04-8 correctly identifies Methyl 3-(4-methoxyphenyl)propionate, the initial topic query also included "1-(2-fluorophenyl)-4-(4-hydroxyphenyl)piperazine," a distinct chemical entity with a different structure and biological activity profile. This guide will focus exclusively on the compound associated with the provided CAS number.

Methyl 3-(4-methoxyphenyl)propionate, also known as **Methyl *p*-methoxyhydrocinnamate**, is an organic compound that serves as a valuable intermediate in the synthesis of various pharmaceutical and chemical entities.<sup>[1][2]</sup> Its structure consists of a methoxy-substituted benzene ring attached to a propionate methyl ester chain.

## Chemical Structure and Identification

The fundamental structure of Methyl 3-(4-methoxyphenyl)propionate is characterized by a para-substituted aromatic ring.

Systematic Name: Methyl 3-(4-methoxyphenyl)propanoate Common Synonyms: **Methyl p-methoxyhydrocinnamate**[\[3\]](#) Linear Formula:  $\text{H}_3\text{COC}_6\text{H}_4\text{CH}_2\text{CH}_2\text{CO}_2\text{CH}_3$

Below is a 2D representation of the chemical structure:

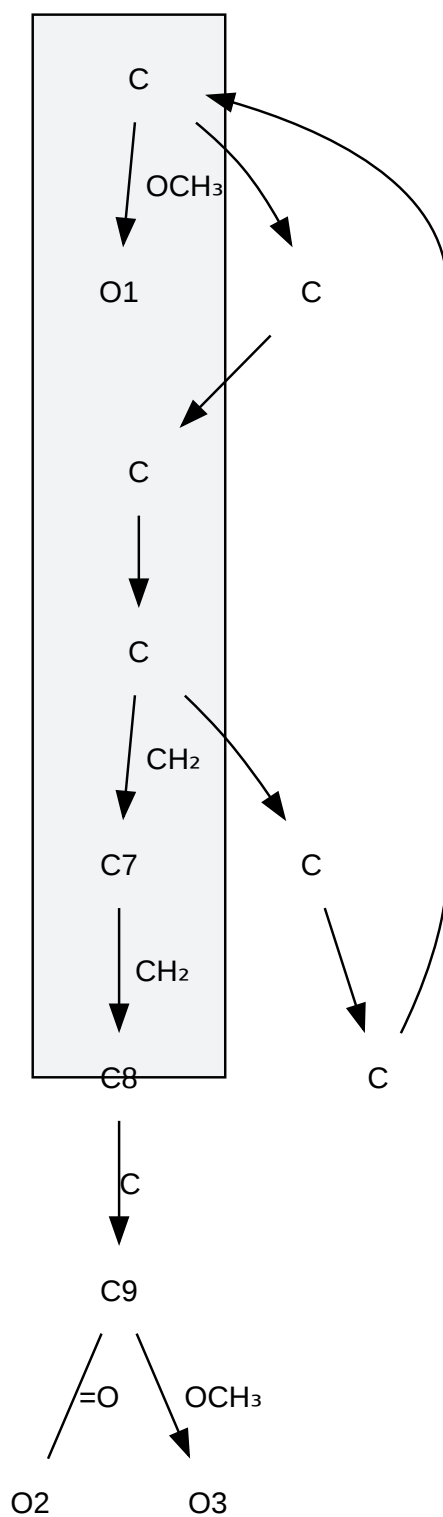


Figure 1: 2D Structure of Methyl 3-(4-methoxyphenyl)propionate

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## Physicochemical Properties

A summary of the key physicochemical properties of Methyl 3-(4-methoxyphenyl)propionate is presented in the tables below. This data is essential for handling, storage, and application of the compound in a laboratory or industrial setting.

### Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>3</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	194.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Form	Solid	
Appearance	Off-white to white crystals	<a href="#">[1]</a>
Melting Point	36-41 °C	<a href="#">[1]</a>
Boiling Point	120 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	<a href="#">[5]</a>
Vapor Pressure	0.00553 mmHg at 25°C	<a href="#">[5]</a>
Storage Condition	Sealed in dry, Room Temperature (10°C - 25°C)	<a href="#">[2]</a> <a href="#">[5]</a>

### Table 2: Chemical Identifiers

Identifier	Value	Source
CAS Number	15823-04-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
MDL Number	MFCD01923356	<a href="#">[6]</a>
PubChem Substance ID	24884795	
SMILES String	<chem>COC(=O)CCc1ccc(OC)cc1</chem>	<a href="#">[2]</a>
InChI	1S/C11H14O3/c1-13-10-6-3-9(4-7-10)5-8-11(12)14-2/h3-4,6-7H,5,8H2,1-2H3	<a href="#">[5]</a>
InChI Key	AKQLYAFBUYHFCK-UHFFFAOYSA-N	

## Experimental Protocols

While specific, detailed experimental protocols for this exact compound are not readily available in the public domain, a general synthesis procedure can be inferred from standard organic chemistry principles. The synthesis of Methyl 3-(4-methoxyphenyl)propionate can be approached via the esterification of 3-(4-methoxyphenyl)propanoic acid.

## General Synthesis Workflow

The following diagram illustrates a logical workflow for a typical Fischer esterification synthesis of Methyl 3-(4-methoxyphenyl)propionate.

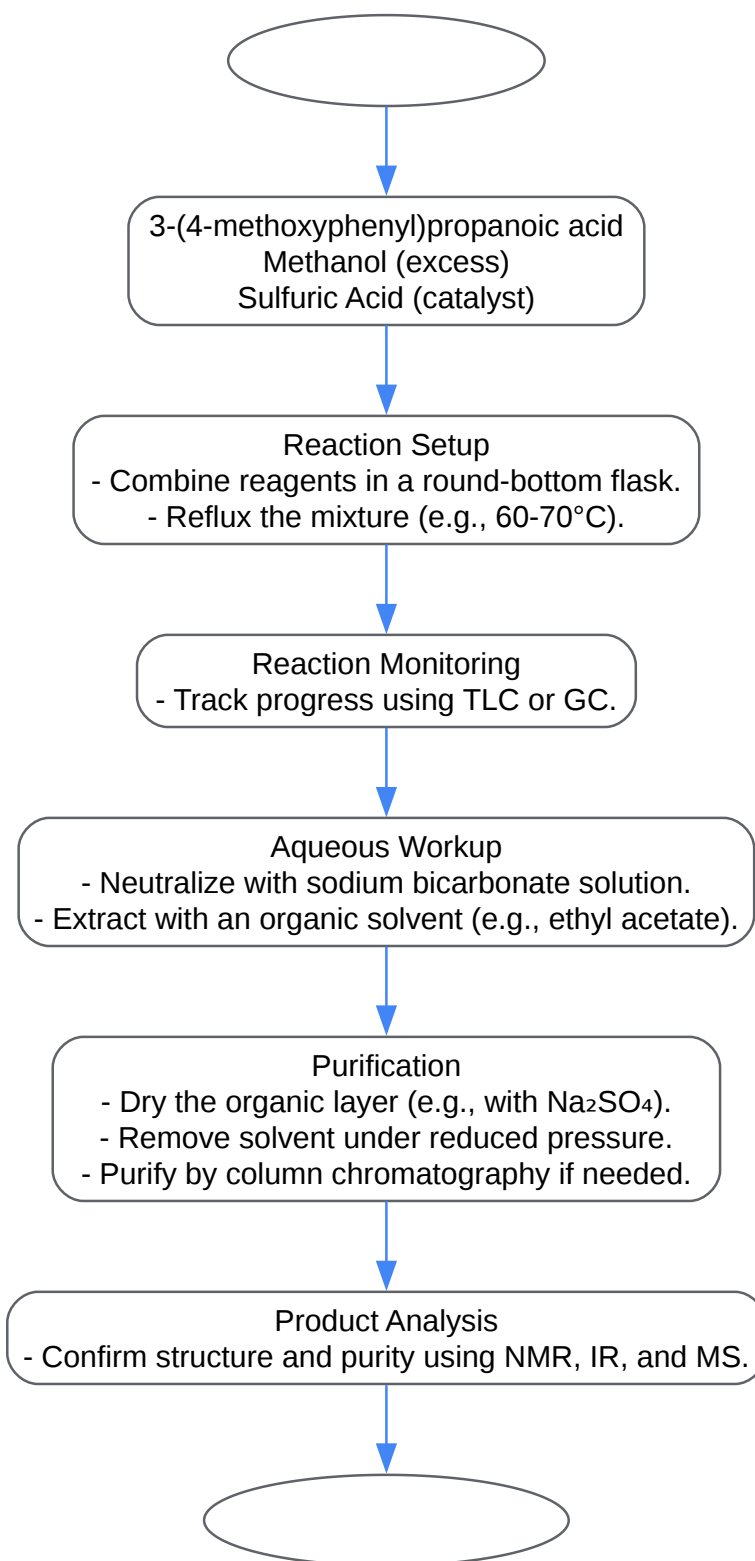


Figure 2: General Synthesis Workflow

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## References

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